

A Comparative Guide to the Fire Suppression Capabilities of Melamine Phosphate

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Compound of Interest

Compound Name: 1,3,5-Triazine-2,4,6-triamine,
phosphate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fire suppression performance of melamine phosphate (MP) with alternative flame retardants, supported by experimental data. The information is intended to assist researchers and professionals in making informed decisions regarding the selection of appropriate fire-retardant materials for various applications.

Overview of Fire Suppression Mechanisms

Melamine phosphate is a halogen-free flame retardant that acts in both the gas and condensed phases to suppress fire.^{[1][2]} When exposed to heat, it decomposes, releasing inert gases like nitrogen and ammonia, which dilute the flammable gases and oxygen in the gas phase.^{[1][3]} Simultaneously, in the condensed phase, the phosphoric acid produced catalyzes the formation of a stable char layer on the polymer surface.^{[1][3]} This char layer acts as a physical barrier, insulating the underlying material from heat and preventing the release of flammable volatiles.^[3]

Alternative flame retardants operate through various mechanisms. Halogenated flame retardants release halogen radicals in the gas phase to interrupt the combustion chain reaction.^[4] Metal hydroxides, such as aluminum hydroxide (ATH), release water upon decomposition, which cools the polymer and dilutes flammable gases.^[4] Ammonium polyphosphate (APP) is another phosphorus-based flame retardant that functions similarly to melamine phosphate through intumescence and char formation.^[4]

Comparative Performance Data

The fire suppression performance of melamine phosphate and its alternatives has been evaluated using standardized tests, including the Limiting Oxygen Index (LOI), the UL-94 Vertical Flammability Test, and Cone Calorimetry. The following tables summarize the quantitative data from these tests in various polymer matrices.

Limiting Oxygen Index (LOI) and UL-94 Rating

The LOI test (ASTM D2863) measures the minimum oxygen concentration required to support the flaming combustion of a material. A higher LOI value indicates better flame retardancy. The UL-94 test evaluates the self-extinguishing characteristics of a vertically oriented specimen after exposure to a flame. The ratings (V-0, V-1, V-2) indicate the material's ability to extinguish the flame and prevent dripping.

Table 1: LOI and UL-94 V Rating Comparison in Various Polymers

Polymer Matrix	Flame Retardant (Loading %)	LOI (%)	UL-94 Rating	Reference
Polyurethane Foam (PUF)	None	19.1	-	[5]
Melamine Phosphate (MP) (20%)	33.0	V-0	[5]	
Aluminum Trihydrate (ATH) (20%)	21.9	-	[5]	
Tris(2-chloro-1-methylethyl) phosphate (TCCP) (20%)	22.9	V-0	[5]	
Tris(1,3-dichloro-2-propyl) phosphate (TDCP) (20%)	31.0	V-0	[5]	
Polyamide 66 (PA66)	None	-	-	[6]
Melamine Polyphosphate (MPP) (17%)	-	V-1	[6]	
MPP (11.9%) + Polyimide (PI) (5.1%)	33.9	V-0	[6]	
Epoxy Resin	None	23.4	-	[7]
Melamine Poly(zinc phosphate)	-	V-0	[8]	

(MPZnP) + MPP
(20%)

Cone Calorimeter Data

The Cone Calorimeter test (ASTM E1354) provides comprehensive data on the fire behavior of materials under controlled heat flux conditions. Key parameters include the peak Heat Release Rate (pHRR), Total Heat Release (THR), and Total Smoke Production (TSP). Lower values for these parameters are desirable for enhanced fire safety.

Table 2: Cone Calorimeter Data for Melamine Phosphate and Alternatives

Polymer Matrix	Flame Retardant (Loading %)	pHRR (kW/m ²)	THR (MJ/m ²)	TSP (m ² /m ²)	Reference
Polyamide 66 (PA66)	None	-	-	-	[6]
Melamine Polyphosphate (MPP) (17%)	-	-	-	[6]	
MPP (11.9%) + Polyimide (PI) (5.1%)	Reduced by 56.5% vs. PA66	Reduced by 9.0% vs. 17% MPP	Lower than 17% MPP	[6]	
Epoxy Resin	None	-	-	-	[9]
AlPi (3.2%) + MPP (1.6%) + Al ₂ O ₃ (0.2%)	-	-	Reduced by 64% vs. EP	[9]	
Bitumen	None	-	-	-	[10]
Melamine coated Ammonium Polyphosphate (MAPP) (18%)	Reduced by 52%	-	-	[10]	
Attapulgate (ATTP) (18%)	Reduced by 10%	-	-	[10]	
ATTP (13.5%) + MAPP (4.5%)	Reduced by 25%	-	-	[10]	

Experimental Protocols

Limiting Oxygen Index (LOI) Test (ASTM D2863 / ISO 4589)

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material under specified test conditions.

- **Specimen:** A small, vertically oriented sample of the material.
- **Procedure:** The specimen is ignited at the top. The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that sustains combustion for a specified time or over a specified length of the specimen is determined.
- **Apparatus:** A heat-resistant glass column containing the specimen, with a controlled flow of oxygen and nitrogen from the bottom.

UL-94 Vertical Flammability Test

This test assesses the flammability of plastic materials used in devices and appliances.

- **Specimen:** A rectangular bar of the material held vertically.
- **Procedure:** A controlled flame is applied to the bottom of the specimen for 10 seconds and then removed. The duration of flaming and glowing after the flame is removed is recorded. The flame is then reapplied for another 10 seconds, and the afterflame and afterglow times are again recorded. Observations of dripping and ignition of a cotton pad placed below the specimen are also made.
- **Classification:** Materials are classified as V-0, V-1, or V-2 based on the afterflame time, afterglow time, and whether flaming drips ignite the cotton. V-0 is the most stringent classification.

Cone Calorimeter Test (ASTM E1354 / ISO 5660)

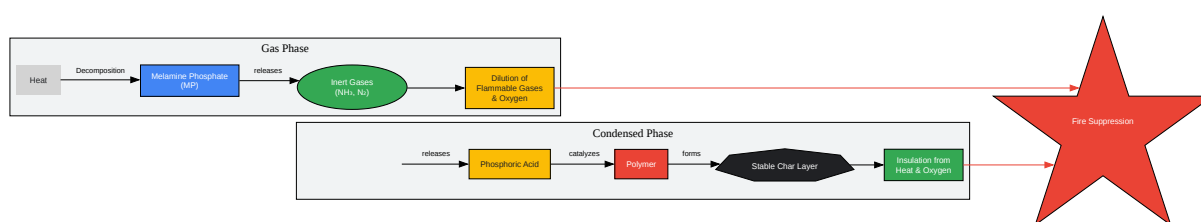
This test measures the heat release rate and other flammability properties of materials under controlled thermal radiation.

- **Specimen:** A 100 mm x 100 mm flat sample.

- Procedure: The specimen is exposed to a specific level of radiant heat from a conical heater. An external igniter is used to ignite the flammable gases produced by the heated specimen. The test measures the rate of heat release by monitoring the oxygen concentration in the exhaust gas stream. Other parameters such as time to ignition, mass loss rate, and smoke production are also recorded.
- Key Parameters:
 - Peak Heat Release Rate (pHRR): The maximum rate of heat released during combustion.
 - Total Heat Release (THR): The total amount of heat released throughout the test.
 - Total Smoke Production (TSP): The total amount of smoke generated during the test.

Visualizations

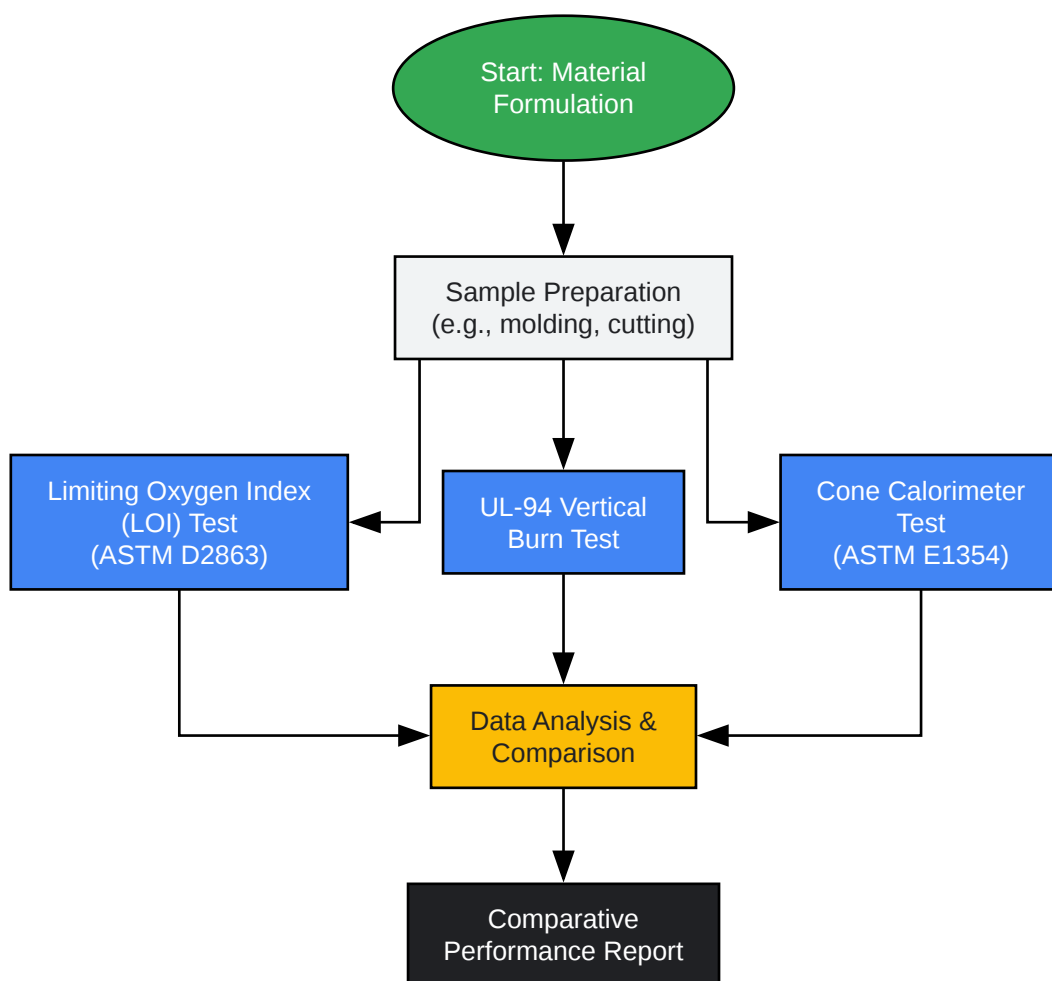
Fire Suppression Mechanism of Melamine Phosphate

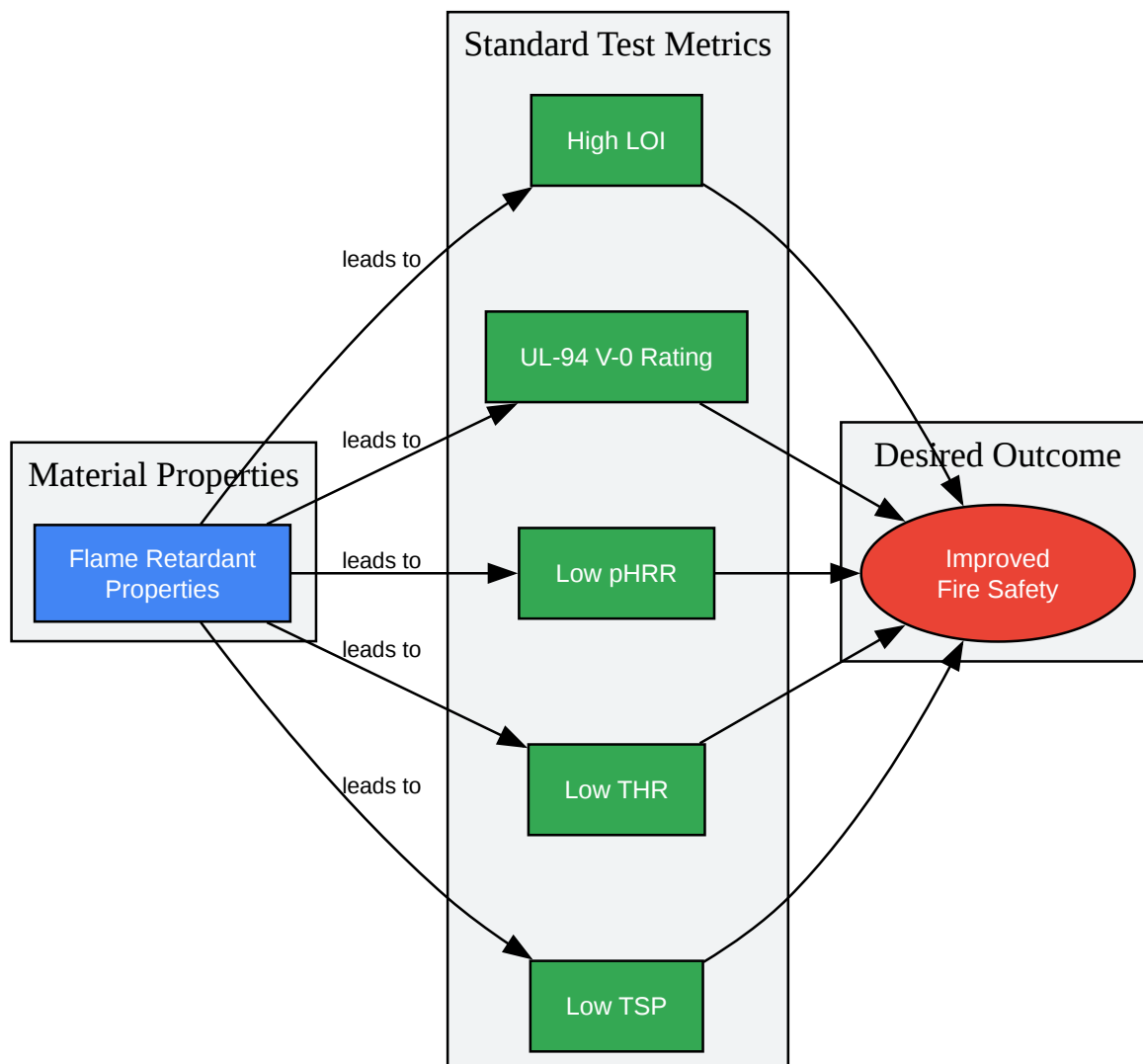


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Caption: Dual-action fire suppression mechanism of Melamine Phosphate.

Experimental Workflow for Fire Suppression Testing





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